

Improving the solubility of H-DL-Glu(Ome)-OMe.HCl for experiments

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Compound of Interest

Compound Name: *H-DL-Glu(Ome)-OMe.HCl*

Cat. No.: *B079792*

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Technical Support Center: H-DL-Glu(Ome)-OMe.HCl

Welcome to the technical support center for **H-DL-Glu(Ome)-OMe.HCl**. This guide provides researchers, scientists, and drug development professionals with detailed information, troubleshooting advice, and frequently asked questions to facilitate the successful use of this compound in experiments.

Frequently Asked Questions (FAQs)

Q1: What is **H-DL-Glu(Ome)-OMe.HCl**?

H-DL-Glu(Ome)-OMe.HCl, also known as Dimethyl DL-glutamate hydrochloride, is a derivative of the amino acid glutamic acid.^{[1][2][3]} It is commonly used as a building block in peptide synthesis and other chemical reactions.^[4] Its chemical formula is $C_7H_{14}ClNO_4$ and it has a molecular weight of 211.64 g/mol.^[5]

Q2: What are the common solvents for dissolving **H-DL-Glu(Ome)-OMe.HCl**?

H-DL-Glu(Ome)-OMe.HCl is soluble in a variety of polar solvents. Quantitative solubility data is summarized in the table below. For biological experiments, it is often dissolved in an organic solvent like DMSO and then further diluted into aqueous buffers.^[1]

Q3: Is **H-DL-Glu(Ome)-OMe.HCl** hygroscopic?

Yes, like many hydrochloride salts of amino acid esters, **H-DL-Glu(Ome)-OMe.HCl** can be hygroscopic.^{[6][7]} It is important to store it in a tightly sealed container in a dry environment to prevent moisture absorption, which can affect its stability and weighing accuracy for experiments.

Q4: How should I store a stock solution of **H-DL-Glu(Ome)-OMe.HCl**?

Stock solutions in organic solvents should be stored at -20°C or -80°C.^[1] It is recommended to aliquot the solution after preparation to avoid repeated freeze-thaw cycles. Aqueous solutions are less stable and it is advised not to store them for more than one day.^[1]

Solubility Data

The solubility of **H-DL-Glu(Ome)-OMe.HCl** and its L-isomer in various solvents is presented below. This data has been compiled from multiple sources to provide a comprehensive overview.

Compound Form	Solvent	Solubility	Reference
H-DL-Glu(Ome)-OMe.HCl	Ethanol	~5 mg/mL	[1]
DMSO	~10 mg/mL	[1]	
Dimethylformamide (DMF)	~15 mg/mL	[1]	
PBS (pH 7.2)	~10 mg/mL	[1]	
H-L-Glu(Ome)-OMe.HCl	Water	50 mg/mL	[6][7][8]
Methanol	50 mg/mL	[6][7][8]	

Experimental Protocols

This section provides a detailed protocol for the solubilization and use of **H-DL-Glu(Ome)-OMe.HCl** in a typical experimental workflow, such as peptide synthesis.

Objective: To prepare a solution of **H-DL-Glu(Ome)-OMe.HCl** for use in a coupling reaction.

Materials:

- **H-DL-Glu(Ome)-OMe.HCl**
- Anhydrous N,N-Dimethylformamide (DMF)
- A non-nucleophilic base (e.g., N,N-Diisopropylethylamine - DIPEA)
- Inert gas (e.g., Argon or Nitrogen)
- Dry glassware

Protocol:

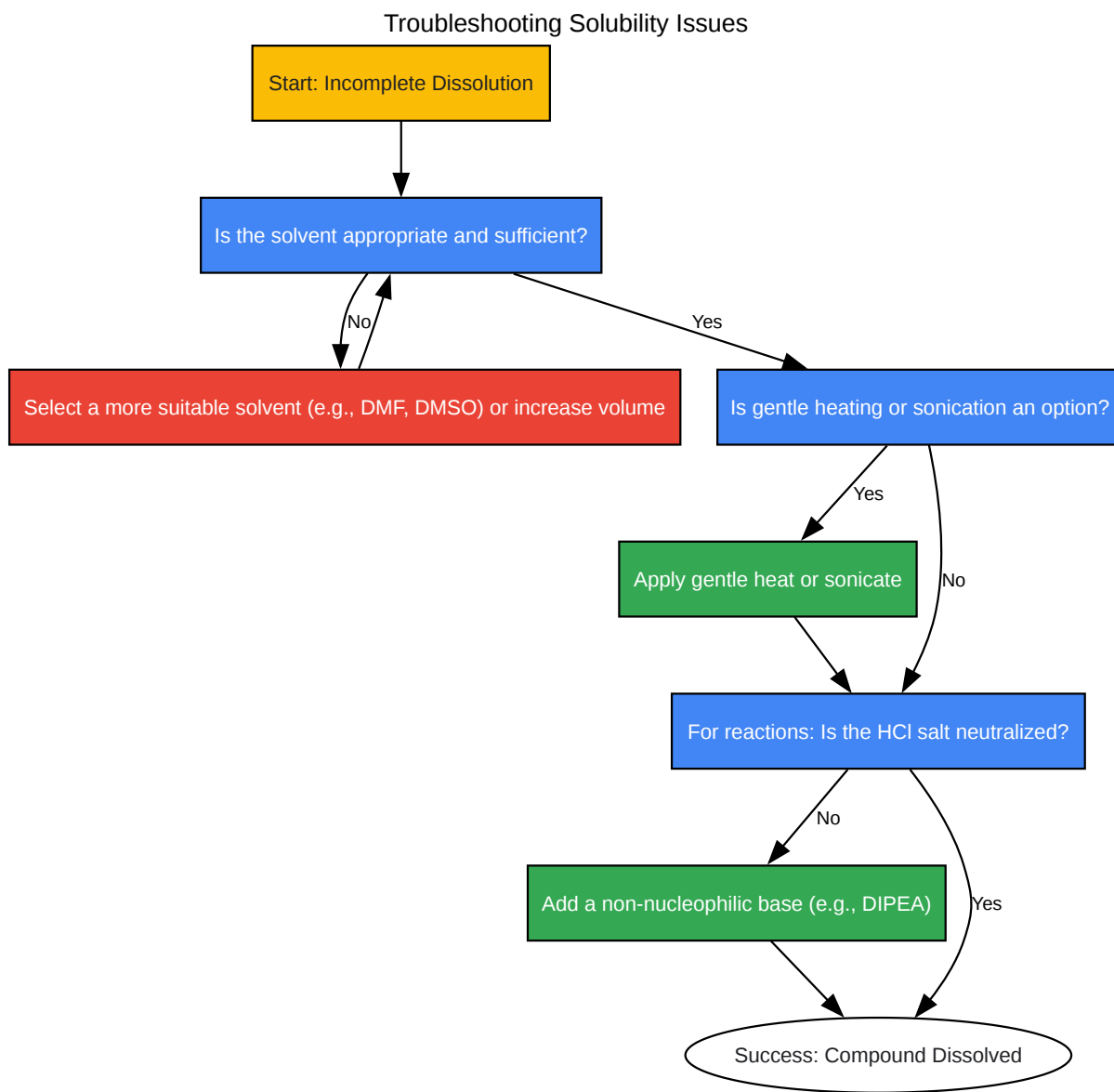
- Preparation: Under an inert atmosphere, accurately weigh the required amount of **H-DL-Glu(Ome)-OMe.HCl** in a dry flask.
- Dissolution: Add anhydrous DMF to the flask to dissolve the **H-DL-Glu(Ome)-OMe.HCl**. If dissolution is slow, gentle warming or sonication can be applied.
- Neutralization: Cool the solution to 0°C in an ice bath. Add 1.1 to 1.2 equivalents of a non-nucleophilic base like DIPEA dropwise while stirring. This step is crucial to neutralize the hydrochloride salt and generate the free amine required for the subsequent reaction.
- Reaction: The resulting solution containing the free amine of DL-glutamate dimethyl ester is now ready to be used in the coupling reaction with an activated carboxylic acid.

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Solution(s)
Incomplete Dissolution	- Insufficient solvent volume.- Inappropriate solvent.- Low temperature.	- Increase the solvent volume.- Refer to the solubility table and choose a more suitable solvent (e.g., DMF or DMSO for higher concentrations).- Gently warm the solution or use sonication to aid dissolution.
Precipitation upon adding to aqueous buffer	- The final concentration in the aqueous buffer exceeds the solubility limit.- The organic solvent concentration is too high in the final aqueous solution.	- Increase the volume of the aqueous buffer to lower the final concentration.- Ensure the final concentration of the organic solvent (e.g., DMSO) is kept to a minimum, as high concentrations can be toxic to cells and may cause precipitation.
Low reaction yield in peptide coupling	- The hydrochloride salt was not neutralized before the coupling reaction.- The compound has absorbed moisture (hygroscopic).	- Ensure the addition of a non-nucleophilic base to liberate the free amine before adding the coupling partner.- Store the compound in a desiccator and handle it in a dry environment. Consider drying the compound under vacuum before use.

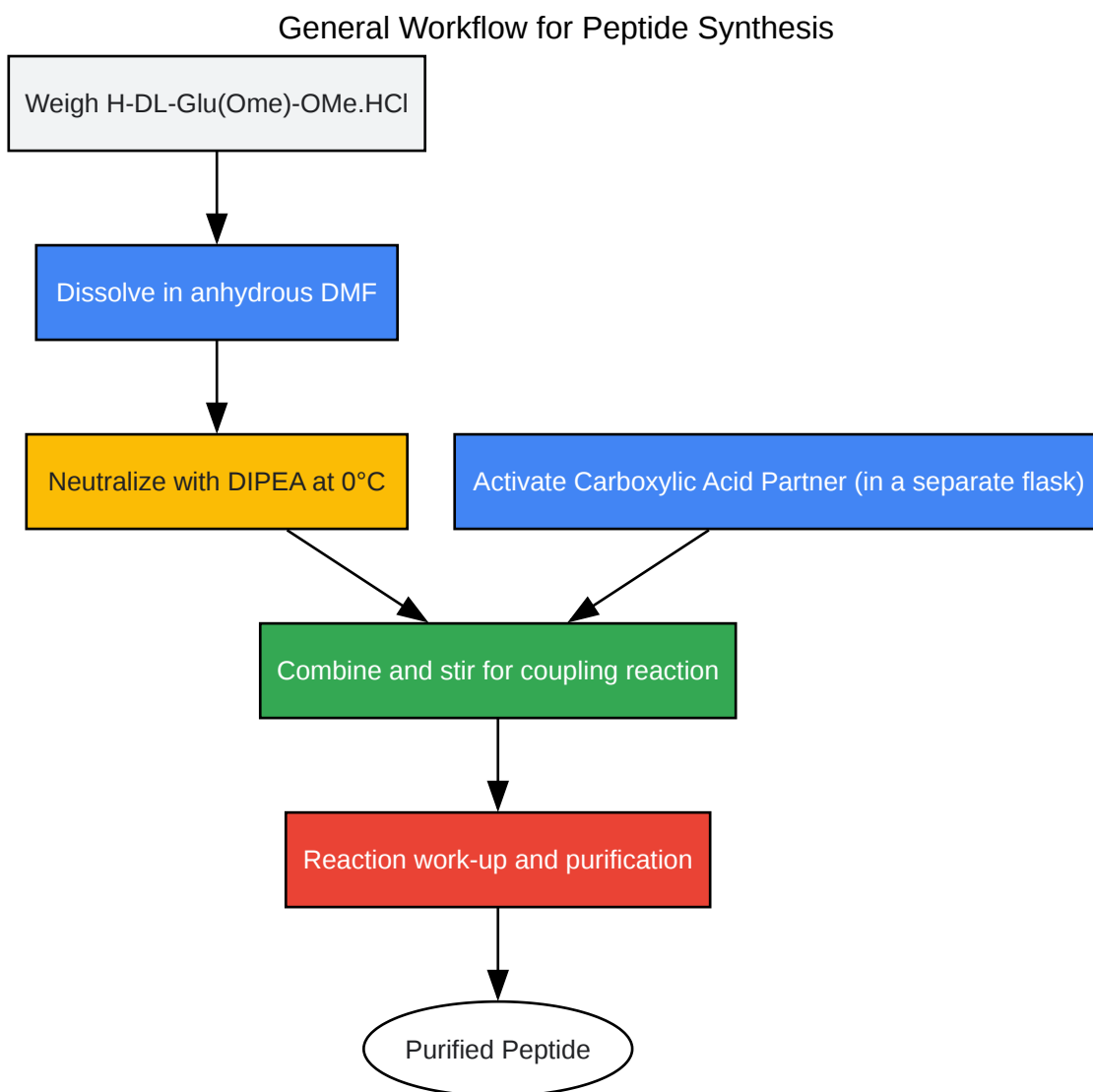
Visualizing Experimental Workflows

The following diagrams illustrate the logical steps for troubleshooting solubility issues and a general experimental workflow for using **H-DL-Glu(Ome)-OMe.HCl** in peptide synthesis.



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Caption: A flowchart for troubleshooting solubility problems.



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Caption: A typical workflow for peptide synthesis.

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